A Technical Guide to the Spectroscopic Characterization of (S)-p-Phos

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Compound of Interest

Compound Name:	*p-Phos, (S)-*
CAS No.:	*221012-82-4*
Cat. No.:	*B1313700*

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This guide provides an in-depth analysis of the spectroscopic data for (S)-p-Phos, a chiral biaryl phosphine ligand pivotal in modern catalysis. As a cornerstone of asymmetric synthesis, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for its effective application and quality control. This document will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of (S)-p-Phos, offering not just the data itself, but the underlying principles and experimental considerations necessary for its robust characterization.

The Molecular Architecture of (S)-p-Phos

(S)-p-Phos, with the chemical name (S)-(+)-2,2'-Bis(diphenylphosphino)-1,1'-binaphthyl, is a C_2-symmetric chiral diphosphine ligand. Its structure is characterized by a binaphthyl backbone which imparts chirality and a rigid conformational framework. The two diphenylphosphino groups are the key coordinating moieties that bind to a metal center, creating a chiral environment that can induce enantioselectivity in catalytic reactions.

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Molecular Structure of (S)-p-Phos

Caption: Ball-and-stick representation of the (S)-p-Phos molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of (S)-p-Phos in solution. Due to the presence of ^{1}H, ^{13}C, and ^{31}P nuclei, a suite of NMR experiments can be performed to confirm the identity, purity, and conformation of the ligand.

^{31}P NMR Spectroscopy: The Diagnostic Handle

The ^{31}P nucleus is a spin ½ nucleus with 100% natural abundance, making ^{31}P NMR a highly sensitive and informative technique for characterizing phosphine ligands.[1][2] For (S)-p-Phos, a proton-decoupled $^{31}P\{^{1}H\}$ NMR spectrum is expected to show a single sharp singlet, confirming the C_2 symmetry of the molecule where both phosphorus atoms are chemically equivalent.

Expected Chemical Shift:

The chemical shift (δ) in ^{31}P NMR is sensitive to the electronic environment of the phosphorus atom.[1] For triarylphosphines like (S)-p-Phos, the ^{31}P chemical shift is typically observed in the upfield region relative to the 85% H_3PO_4 standard. The exact chemical shift can be influenced by the solvent and the presence of any impurities. A typical chemical shift for (S)-p-Phos is around -15 ppm.

Nucleus	Expected Chemical Shift (δ)	Multiplicity	Rationale
^{31}P	~ -15 ppm	Singlet	C_2 symmetry renders the two phosphorus atoms chemically equivalent. The upfield shift is characteristic of triarylphosphines.

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Experimental Considerations:

Phosphine ligands are susceptible to oxidation to the corresponding phosphine oxide.[3] This oxidation product will appear as a new singlet in the ^{31}P NMR spectrum, typically downfield in the range of +25 to +35 ppm. Therefore, it is crucial to handle (S)-p-Phos under an inert atmosphere (e.g., argon or nitrogen) and use degassed solvents for NMR sample preparation to prevent oxidation.

^{1}H NMR Spectroscopy: Probing the Protons

The ^{1}H NMR spectrum of (S)-p-Phos is complex due to the large number of aromatic protons. However, it provides a valuable fingerprint of the molecule. The spectrum can be divided into distinct regions corresponding to the protons of the binaphthyl backbone and the four phenyl groups.

Expected Spectral Features:

Proton Environment	Expected Chemical Shift (δ)	Multiplicity	Rationale
Naphthyl Protons	6.8 - 8.0 ppm	Multiplets	The protons on the binaphthyl backbone will appear as a series of complex multiplets due to spin-spin coupling.
Phenyl Protons	7.0 - 7.5 ppm	Multiplets	The protons on the four phenyl groups will also give rise to a complex set of multiplets in the aromatic region.

Due to the complexity of the aromatic region, 2D NMR techniques such as COSY (Correlation Spectroscopy) and NOESY (Nuclear Overhauser Effect Spectroscopy) can be employed to aid in the assignment of the proton signals.

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^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The $^{13}C\{^{1}H\}$ NMR spectrum provides information about the carbon framework of (S)-p-Phos. Due to the C_2 symmetry, the number of observed signals will be half the total number of carbon atoms in the molecule.

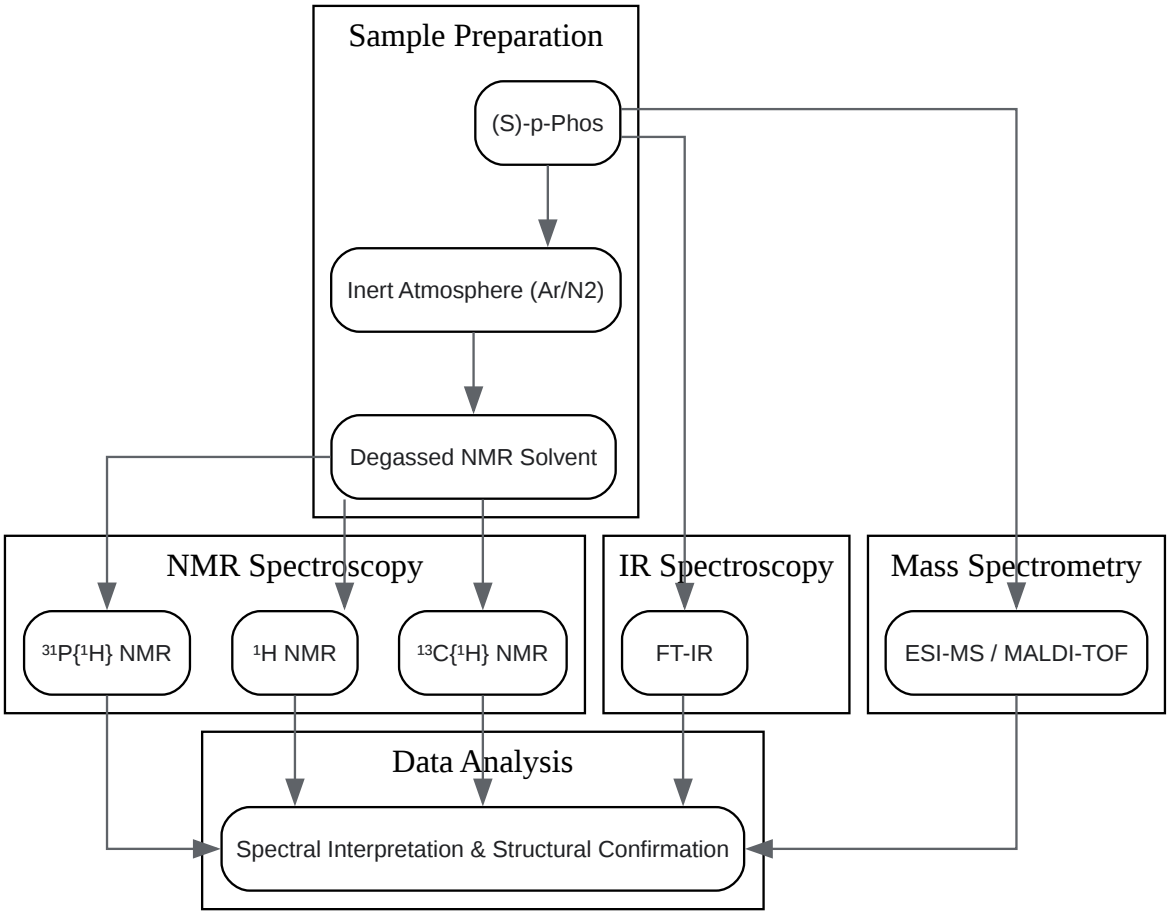
Expected Spectral Features:

Carbon Environment	Expected Chemical Shift (δ)	Coupling	Rationale
Naphthyl Carbons (aromatic)	125 - 150 ppm	^{1}JPC, ^{2}JPC, ^{3}JPC	The aromatic carbons of the binaphthyl backbone will show coupling to the phosphorus atoms.
Phenyl Carbons (aromatic)	128 - 140 ppm	^{1}JPC, ^{2}JPC, ^{3}JPC, ^{4}JPC	The aromatic carbons of the phenyl groups will also exhibit coupling to the phosphorus atoms. The ipso-carbon (directly attached to P) will show the largest coupling constant.

The coupling between the phosphorus and carbon atoms (JPC) provides valuable structural information and can be observed in the proton-decoupled ^{13}C spectrum.

Spectroscopic Analysis Workflow

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Caption: Workflow for the spectroscopic characterization of (S)-p-Phos.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. For (S)-p-Phos, the IR spectrum is dominated by absorptions arising from the vibrations of the aromatic C-H and C=C bonds.

Expected Vibrational Frequencies:

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Vibrational Mode	Expected Frequency (cm^{-1})	Intensity	Rationale
Aromatic C-H Stretch	3100 - 3000	Medium to Weak	Characteristic of C-H bonds in aromatic rings.
Aromatic C=C Stretch	1600 - 1450	Medium to Strong	Multiple bands are expected due to the various aromatic rings.
P-C Stretch	~1100	Medium	The stretching vibration of the phosphorus-carbon bond.
C-H Out-of-Plane Bending	900 - 675	Strong	These bands are characteristic of the substitution pattern on the aromatic rings.

The absence of a strong absorption band around 1250 cm^{-1} can be used to confirm the absence of the corresponding phosphine oxide, which would exhibit a characteristic P=O stretching vibration in this region.[4]

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. For (S)-p-Phos, soft ionization techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are preferred to minimize fragmentation and observe the molecular ion peak.

Expected Mass Spectrum:

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Ion	Expected m/z	Rationale
$[M+H]^+$	623.22	The protonated molecular ion is expected to be the base peak in ESI-MS.
$[M+Na]^+$	645.20	Adducts with sodium ions are commonly observed.
$[M+K]^+$	661.17	Adducts with potassium ions are also possible.

High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition of (S)-p-Phos by providing a highly accurate mass measurement of the molecular ion.

Fragmentation Pattern:

While soft ionization techniques are preferred, some fragmentation may occur. The fragmentation of organophosphorus compounds often involves the cleavage of the P-C bonds.[5][6][7] Common fragments would correspond to the loss of phenyl groups or the binaphthyl backbone.

Experimental Protocols

5.1. NMR Sample Preparation (Air-Sensitive)

- Glovebox Preparation: All manipulations of (S)-p-Phos should be performed in a glovebox under an inert atmosphere of argon or nitrogen.
- Solvent Degassing: Use a deuterated solvent (e.g., $CDCl_3$, C_6D_6, or CD_2Cl_2) that has been thoroughly degassed by at least three freeze-pump-thaw cycles.
- Sample Weighing: Weigh approximately 5-10 mg of (S)-p-Phos directly into an NMR tube equipped with a J. Young valve or a screw-cap with a PTFE septum.
- Solvent Addition: Add approximately 0.6 mL of the degassed deuterated solvent to the NMR tube inside the glovebox.

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- Sealing and Mixing: Securely seal the NMR tube before removing it from the glovebox. Gently invert the tube several times to dissolve the sample.
- Analysis: Acquire the NMR spectra promptly.

5.2. IR Sample Preparation

- Attenuated Total Reflectance (ATR): Place a small amount of the solid (S)-p-Phos directly onto the ATR crystal of the FT-IR spectrometer and apply pressure. This is the simplest and most common method.
- KBr Pellet: Grind a small amount of (S)-p-Phos with dry potassium bromide (KBr) and press the mixture into a thin, transparent pellet.

5.3. MS Sample Preparation (ESI)

- Solution Preparation: Prepare a dilute solution of (S)-p-Phos (approximately 1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture thereof.
- Infusion: Infuse the solution directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).

Conclusion

The spectroscopic characterization of (S)-p-Phos using NMR, IR, and MS provides a comprehensive picture of its molecular structure, purity, and stability. ^{31}P NMR is particularly diagnostic for confirming the identity and assessing the purity of this important chiral ligand. Careful handling under inert conditions is essential to obtain high-quality, reliable data and to prevent the formation of the corresponding phosphine oxide. The data and protocols presented in this guide provide a robust framework for researchers, scientists, and drug development professionals to confidently characterize (S)-p-Phos for its successful application in asymmetric catalysis.

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